

Feudomycin A Hydrochloride: Technical Application Note & Safety Protocol

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Compound of Interest

Compound Name: *Feudomycin A Hydrochloride*

Cat. No.: *B13845333*

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Introduction & Compound Identity[1][2][3][4]

Feudomycin A Hydrochloride (CAS: 65360-28-3) is a potent anthracycline antibiotic isolated from *Streptomyces coeruleorubidus*.^[1] Structurally analogous to daunorubicin and doxorubicin, it functions as a cytotoxic agent primarily through DNA intercalation and topoisomerase II inhibition.^{[1][2]} It is frequently utilized in oncology research to study drug resistance mechanisms and structure-activity relationships (SAR) within the anthracycline class.^[1]

Physicochemical Profile[1][2][3][4][7]

Property	Detail
Chemical Name	Feudomycin A Hydrochloride
CAS Number	65360-28-3
Molecular Formula	C ₂₇ H ₃₁ NO ₉ [3][1][4] · HCl
Molecular Weight	~549.99 g/mol
Appearance	Red to orange amorphous powder
Solubility	Soluble in DMSO (>10 mg/mL), Methanol; Moderately soluble in Water
Stability	Light-sensitive; Hygroscopic; Unstable in alkaline solutions

Safety Data Sheet (SDS) Analysis

CRITICAL WARNING: **Feudomycin A Hydrochloride** is a cytotoxic anthracycline. It acts as a mutagen, carcinogen, and reproductive toxin.[1][5] All handling must occur within a certified Chemical Fume Hood or Biological Safety Cabinet (Class II).[1]

Hazard Identification (GHS Classification)

Category	Hazard Statement Code	Description
Acute Toxicity	H302	Harmful if swallowed.[1]
Germ Cell Mutagenicity	H340	May cause genetic defects.
Carcinogenicity	H350	May cause cancer.[2]
Reproductive Toxicity	H360	May damage fertility or the unborn child.[5]

Precautionary Protocols

- P201: Obtain special instructions before use.

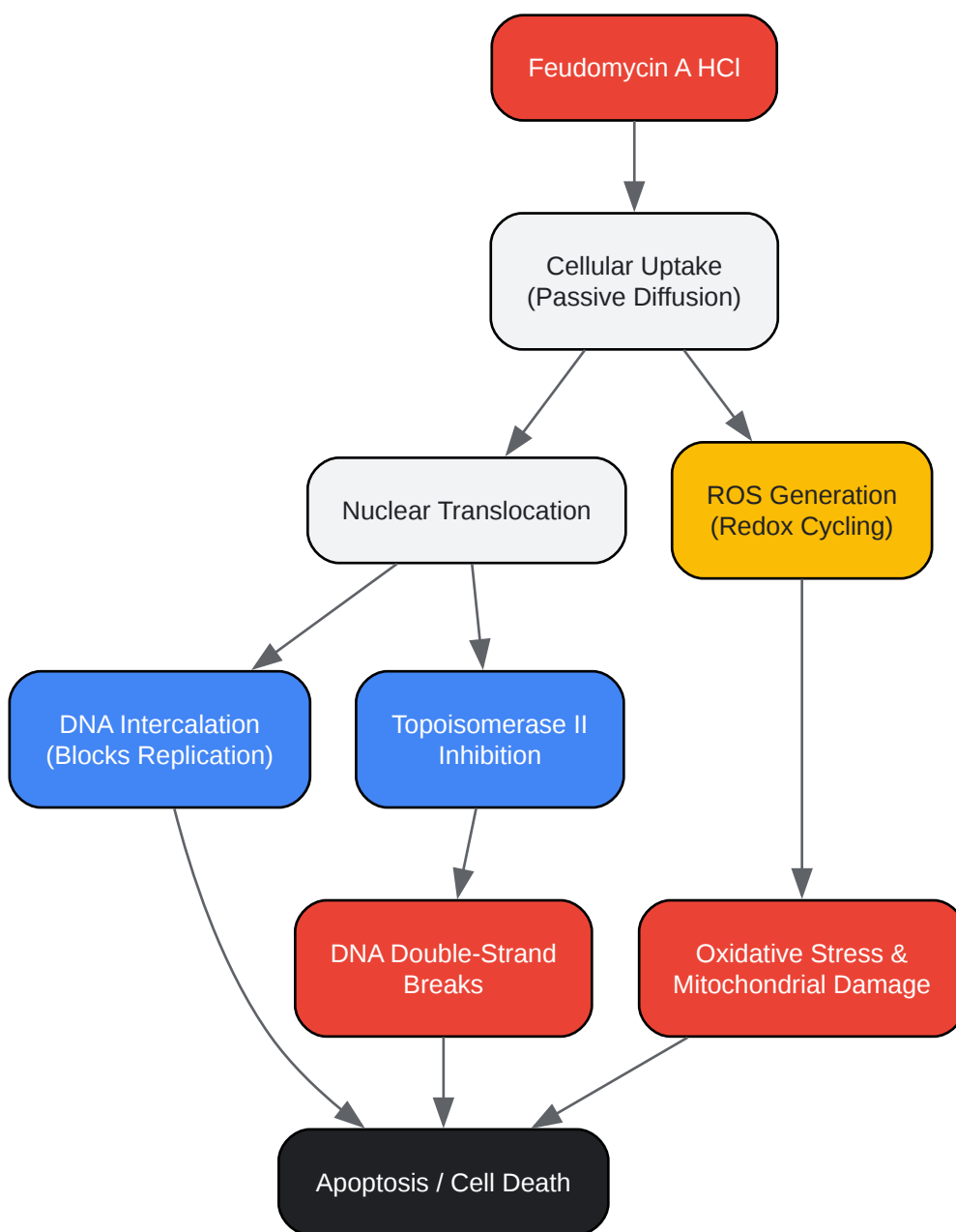
- P280: Wear protective gloves/protective clothing/eye protection/face protection (Double-gloving recommended).[1]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant (High-temperature incineration).

Mechanism of Action

Feudomycin A exerts its cytotoxicity through a multi-modal mechanism typical of anthracyclines.

- DNA Intercalation: The planar anthraquinone ring inserts between DNA base pairs, disrupting replication and transcription.
- Topoisomerase II Inhibition: It stabilizes the DNA-Topoisomerase II cleavable complex, preventing DNA religation and causing double-strand breaks.[1][6]
- ROS Generation: The quinone moiety undergoes redox cycling, generating reactive oxygen species (ROS) that induce oxidative stress and mitochondrial damage.[6]

Mechanism Visualization



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Figure 1: Multi-modal cytotoxic mechanism of Feudomycin A involving DNA damage and oxidative stress.[1]

Experimental Protocols

A. Safe Handling & Stock Solution Preparation

Objective: Prepare a stable 10 mM stock solution.

Materials:

- Feudomycin A HCl powder
- Dimethyl Sulfoxide (DMSO), sterile-filtered, cell-culture grade[1]
- Amber microcentrifuge tubes (Light protection is critical)[1]

Protocol:

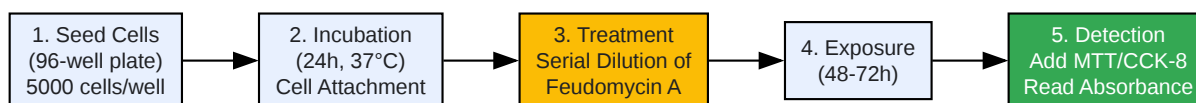
- Calculation: Calculate the volume of DMSO required.
 - Formula: $\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (549.99)}] / \text{Concentration (M)}$ [1]
 - Example: To dissolve 1 mg at 10 mM (0.01 M):

mL (181 μ L).[1]
- Equilibration: Allow the vial to warm to room temperature before opening to prevent water condensation (hygroscopic).
- Solubilization: Add the calculated volume of DMSO. Vortex gently until fully dissolved. The solution should be clear red/orange.
- Aliquot & Storage: Dispense into single-use aliquots in amber tubes.
 - Store at -80°C for up to 6 months.
 - Avoid repeated freeze-thaw cycles.[1]

B. In Vitro Cytotoxicity Assay (Standard Protocol)

Objective: Determine the IC₅₀ of Feudomycin A in tumor cell lines (e.g., HeLa, MCF-7).

Workflow Visualization:



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Figure 2: Step-by-step workflow for high-throughput cytotoxicity screening.

Detailed Steps:

- Seeding: Plate cells (3,000–5,000 cells/well) in 100 μ L complete medium. Incubate for 24 hours.
- Drug Preparation: Thaw 10 mM stock. Prepare serial dilutions in complete medium (e.g., 10 μ M down to 1 nM). Ensure final DMSO concentration is <0.5% to avoid solvent toxicity.
- Treatment: Aspirate old medium (or add 2x concentrated drug) and apply Feudomycin dilutions. Include "Vehicle Control" (DMSO only) and "Positive Control" (e.g., Doxorubicin).^[1]
- Incubation: Incubate for 48–72 hours at 37°C, 5% CO₂.
- Readout: Add viability reagent (e.g., 10 μ L CCK-8 or MTT). Incubate 1–4 hours. Measure absorbance (OD450 nm for CCK-8; OD570 nm for MTT).
- Analysis: Plot Dose-Response Curve (Log[Concentration] vs. % Viability) to calculate IC₅₀.

Waste Disposal & Decontamination

Due to its mutagenic nature, Feudomycin A waste must never be discarded in standard biohazard or sewer systems.

- Solids: Collect gloves, tips, and tubes in a dedicated "Cytotoxic Waste" container (usually yellow or labeled with a Cytotoxic symbol).^[1]
- Liquids: Collect in a dedicated liquid waste container.
- Spills:
 - Evacuate area immediately.
 - Don double nitrile gloves, gown, and respiratory protection.^[1]

- Cover spill with absorbent pads soaked in 10% Sodium Hypochlorite (Bleach). The oxidation helps degrade the anthracycline ring structure.
- Wipe down twice with water.
- Dispose of all cleanup materials as cytotoxic waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10053050, Feudomycin B (Analogous Structure Source).^[1] Retrieved from [\[Link\]](#)^[1]
- Minotti, G., et al. (2004). "Anthracyclines: molecular advances and pharmacologic developments in antitumor activity and cardiotoxicity."^[1]^[2] Pharmacological Reviews, 56(2), 185-229.^[1] (Mechanistic Grounding).

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